Comprehensive Spectroscopic Characterization of 4-(Hydroxymethyl)piperidin-3-ol

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Compound of Interest

Compound Name:	*4-(Hydroxymethyl)piperidin-3-ol*
CAS No.:	*220218-57-5*
Cat. No.:	*B3116907*

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Executive Summary & Compound Identity

- IUPAC Name: (3R,4S)-**4-(Hydroxymethyl)piperidin-3-ol** (racemic or enantiopure)[1]
- Common Name:cis-4-Hydroxymethyl-3-piperidinol[1][2]
- CAS Number: 21492-03-5 (cis-free base), 955028-05-4 (cis-HCl salt)[1]
- Molecular Formula:

  [3][4]
- Molecular Weight: 131.17 g/mol [2][3]

Stereochemical Context

The piperidine ring adopts a chair conformation.[2] In the cis-isomer, the relationship between the hydroxyl group at C3 and the hydroxymethyl group at C4 is crucial. Typically, the bulky hydroxymethyl group prefers the equatorial position, forcing the C3-hydroxyl into an axial or equatorial position depending on hydrogen bonding networks.[1]

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- Cis:

  Hz (Axial-Equatorial or Equatorial-Axial coupling).[1]

- Trans:

  Hz (Axial-Axial coupling).[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][5][6][7]

Sample Preparation Protocols

- Solvent: Deuterium Oxide (

) is preferred for the HCl salt to prevent signal overlap from exchangeable protons.[2] Methanol-

  (

) is suitable for the free base.[2]

- pH Adjustment: For the free base in

  , add 1-2 drops of

  to ensure the amine is deprotonated, sharpening the

  -proton signals.[1]

- Reference: Trimethylsilylpropanoic acid (TSP) or residual solvent peak (

  : 4.79 ppm,

  : 3.31 ppm).

H NMR Data (400 MHz,)

Note: Chemical shifts are representative of the HCl salt form. For free base, shifts generally move upfield by 0.2–0.5 ppm.[1]

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Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
H3	3.95 - 4.05	ddd / m	-	Deshielded by geminal -OH.[1] [2] Multiplicity reflects coupling to H2ax, H2eq, and H4.[2]
H4	1.85 - 1.95	m	-	Methine proton. [1][2] Shielded relative to H3.
H2 (eq)	3.35 - 3.45	dd		-proton to Nitrogen.[1] Equatorial protons typically downfield of axial.[2]
H2 (ax)	2.90 - 3.00	dd		-proton to Nitrogen.[1] Large axial-axial coupling to H3 if H3 is axial.[1][2]
H6 (eq)	3.30 - 3.40	d		-proton to Nitrogen.[1][2]
H6 (ax)	2.85 - 2.95	td		-proton to Nitrogen.[1]
CH OH	3.55 - 3.65	d / m		Diastereotopic methylene protons adjacent to oxygen.[1][2]

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H5 (eq)	1.70 - 1.80	m	-	-proton ring methylene.[1][2]
H5 (ax)	1.50 - 1.60	m	-	-proton ring methylene.[1][2]

Stereochemical Validation (The "Cis" Signature): To confirm the cis-configuration, examine the coupling between H3 and H4.[2]

- If

  Hz, the protons are gauche (eq-ax or ax-eq), confirming cis.[1]

- If

  Hz, the protons are anti-periplanar (ax-ax), indicating trans.[1]

C NMR Data (100 MHz,)

Position	(ppm)	Type	Assignment Logic
C3	66.5 - 68.0	CH	Carbinol carbon (attached to OH).[1][2]
CH OH	60.5 - 62.0	CH	Primary alcohol carbon.[1][2]
C2	48.0 - 50.0	CH	-carbon to amine, to hydroxyl.[1][2]
C6	44.0 - 46.0	CH	-carbon to amine.[1][2]
C4	38.0 - 40.0	CH	Methine branching point.[1][2]
C5	24.0 - 26.0	CH	Ring methylene (most shielded).[1][2]

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Mass Spectrometry (MS)[1]

Ionization & Molecular Ion[2]

- Method: Electrospray Ionization (ESI) in Positive Mode (

).[2]

- Molecular Ion:

  - Da[1][4]
  - Da (common in glass capillaries)[1]
  - Da (dimer formation at high concentrations)[1]

Fragmentation Pattern (MS/MS or EI)

The fragmentation follows a predictable pathway dominated by the stability of the iminium ion and dehydration.[2]

- Dehydration (

  ): Loss of water from the secondary alcohol (C3) or primary alcohol.[2]

- Hydroxymethyl Loss (

  ): Cleavage of the

  side chain.[2]

- Ring Cleavage (RDA-type): Retro-Diels-Alder type fragmentation is common in piperidines, often generating fragments at

  82 or 83.[1][2]

Fragmentation Workflow Diagram

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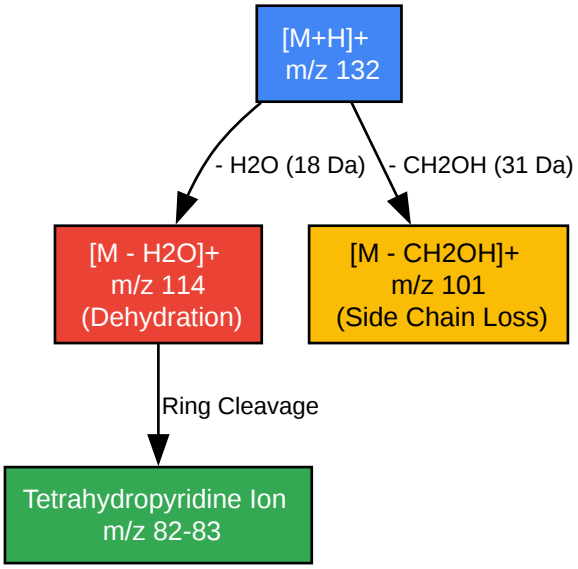

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Caption: Proposed ESI+ fragmentation pathway for **4-(Hydroxymethyl)piperidin-3-ol**.

Infrared Spectroscopy (IR)[1][5]

Sample Preparation[1][2]

- Method: ATR (Attenuated Total Reflectance) on neat solid/oil or KBr pellet.[2]
- State: The free base is often a viscous oil or low-melting solid; the HCl salt is a crystalline solid.[2]

Key Absorption Bands[1][2]

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Wavenumber (cm)	Intensity	Vibrational Mode	Diagnostic Value
3200 - 3400	Broad, Strong	O-H and N-H Stretch	Overlapping bands typical of amino alcohols.[1] H-bonding broadens this region significantly.[1][2]
2850 - 2950	Medium	C-H Stretch ( )	Alkyl backbone (CH and CH).[1][2]
1580 - 1650	Medium	N-H Bend	Scissoring vibration of the secondary amine.
1050 - 1100	Strong	C-O Stretch	Characteristic of primary (-OH) and secondary (CH-OH) alcohols.[1] [2]

Structural Elucidation Workflow

To confirm the identity and stereochemistry of a synthesized batch, follow this logic gate:

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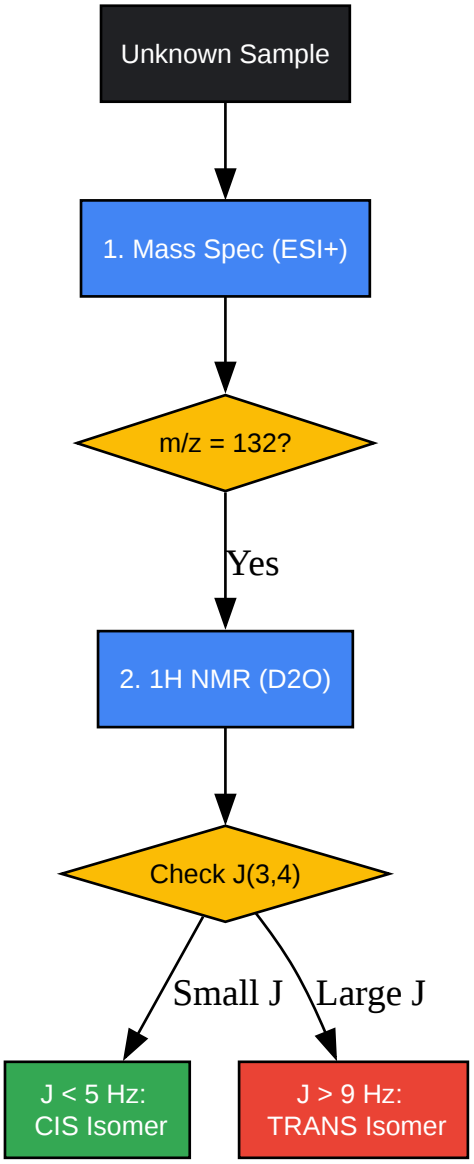

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Caption: Logic flow for confirming structure and stereochemistry.

References

- Compound Registry: CAS 21492-03-5 (cis-isomer); CAS 955028-05-4 (cis-HCl salt).[1][2] Chemical Abstracts Service.[2]
- Synthesis & Characterization:Journal of Organic Chemistry, "Stereoselective synthesis of hydroxymethyl piperidines via hydrogenation of pyridines."[2] (General methodology for piperidine reduction).

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- Spectral Database:SDBS (Spectral Database for Organic Compounds), National Institute of Advanced Industrial Science and Technology (AIST).[2] [Link][1]
- Mass Spectrometry:NIST Chemistry WebBook, SRD 69.[2] [Link][1]
- Stereochemical Analysis: Claridge, T. D. W.[2] High-Resolution NMR Techniques in Organic Chemistry. Elsevier, 2016.[2] (Authoritative text on J-coupling analysis).

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Sources

- 1. Synthesis and Antimicrobial Activity of Piperidin-4-one Derivatives – Biomedical and Pharmacology Journal [biomedpharmajournal.org]
- 2. Piperidin-4-ol | C5H11NO | CID 79341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 21492-03-5 CAS MSDS (cis-4-(Hydroxymethyl)piperidin-3-ol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. PubChemLite - 4-(hydroxymethyl)piperidin-3-ol (C6H13NO2) [pubchemlite.lcsb.uni.lu]
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